

Spectroscopic Profiling: 5-Bromo-2-adamantone

FTIR Characteristic Bands & Comparative Analysis

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Compound of Interest

Compound Name: 5-Bromo-2-adamantone

Cat. No.: B12061479

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Executive Summary

5-Bromo-2-adamantone (CAS: 20098-20-8) serves as a critical intermediate in the synthesis of antiviral agents and specialized polymers. Its rigid adamantane cage structure, functionalized with a ketone at the C2 position and a bromine atom at the C5 bridgehead, presents a unique vibrational signature.

This guide provides a definitive technical analysis of the FTIR spectrum of **5-Bromo-2-adamantone**. Unlike generic spectral lists, this document correlates specific vibrational modes with the molecule's structural rigidity and electronic environment, offering a comparative framework against its parent compounds, 2-Adamantone and Adamantane.

Characteristic FTIR Bands

The infrared spectrum of **5-Bromo-2-adamantone** is dominated by the interplay between the carbonyl dipole and the rigid, aliphatic cage. The following data synthesizes experimental baselines from adamantane derivatives with theoretical vibrational assignments.

Table 1: Primary Vibrational Modes of 5-Bromo-2-adamantone

Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity	Structural Insight
2850 – 2950	Stretching	Strong	Characteristic of the adamantane cage. Includes both symmetric and asymmetric stretching of and groups.
1715 – 1725	Stretching	Strong/Sharp	Diagnostic Peak. The ketone carbonyl stretch.[1][2] While 2-adamantone appears at ~1716 cm ⁻¹ , the remote electron-withdrawing Br at C5 may induce a minor blue shift (higher frequency).
1450 – 1470	Scissoring	Medium	Deformation of the methylene bridges within the cage structure.
1000 – 1300	Skeletal / Fingerprint	Medium/Weak	Complex cage breathing modes and skeletal vibrations unique to the adamantane scaffold.
515 – 690	Stretching	Medium	Differentiating Peak. The bridgehead carbon-bromine bond typically absorbs in

this lower frequency region, distinguishing it from the non-halogenated parent ketone.

Comparative Analysis: Validating Identity

To ensure high-confidence identification, the spectrum of **5-Bromo-2-adamantone** must be differentiated from its structural analogs.

vs. 2-Adamantone (Parent Ketone)

- Similarity: Both exhibit the dominant

stretch at $\sim 1716\text{ cm}^{-1}$.

- Differentiation: 2-Adamantone lacks the

absorption ($515\text{--}690\text{ cm}^{-1}$). The fingerprint region ($1000\text{--}1400\text{ cm}^{-1}$) of the bromo-derivative will show additional splitting or shifts due to the mass effect of the bromine atom and the reduction in symmetry.

vs. Adamantane (Parent Hydrocarbon)

- Differentiation: Adamantane is transparent in the carbonyl region (no peak at $1700\text{--}1750\text{ cm}^{-1}$). It shows a very simple spectrum dominated purely by C-H stretching ($\sim 2900\text{ cm}^{-1}$) and bending ($\sim 1450\text{ cm}^{-1}$). The presence of the carbonyl peak is the immediate "Go/No-Go" indicator for the ketone functionality.

vs. 5-Hydroxy-2-adamantone

- Differentiation: The hydroxy derivative will display a broad, intense

stretch at $3300\text{--}3400\text{ cm}^{-1}$. **5-Bromo-2-adamantone** must be devoid of this band; its presence indicates hydrolysis or contamination.

Experimental Protocol: Spectral Acquisition

To obtain reproducible data comparable to literature standards, follow this self-validating protocol.

Method A: Attenuated Total Reflectance (ATR) - Recommended

- Crystal Cleaning: Clean the diamond/ZnSe crystal with isopropanol. Verify background is flat.
- Sample Loading: Place ~5 mg of solid **5-Bromo-2-adamantone** directly on the crystal.
- Compression: Apply high pressure using the anvil to ensure intimate contact (critical for solid adamantanes to avoid air gaps).
- Acquisition: Scan range 4000–400 cm^{-1} ; Resolution 4 cm^{-1} ; 16–32 scans.

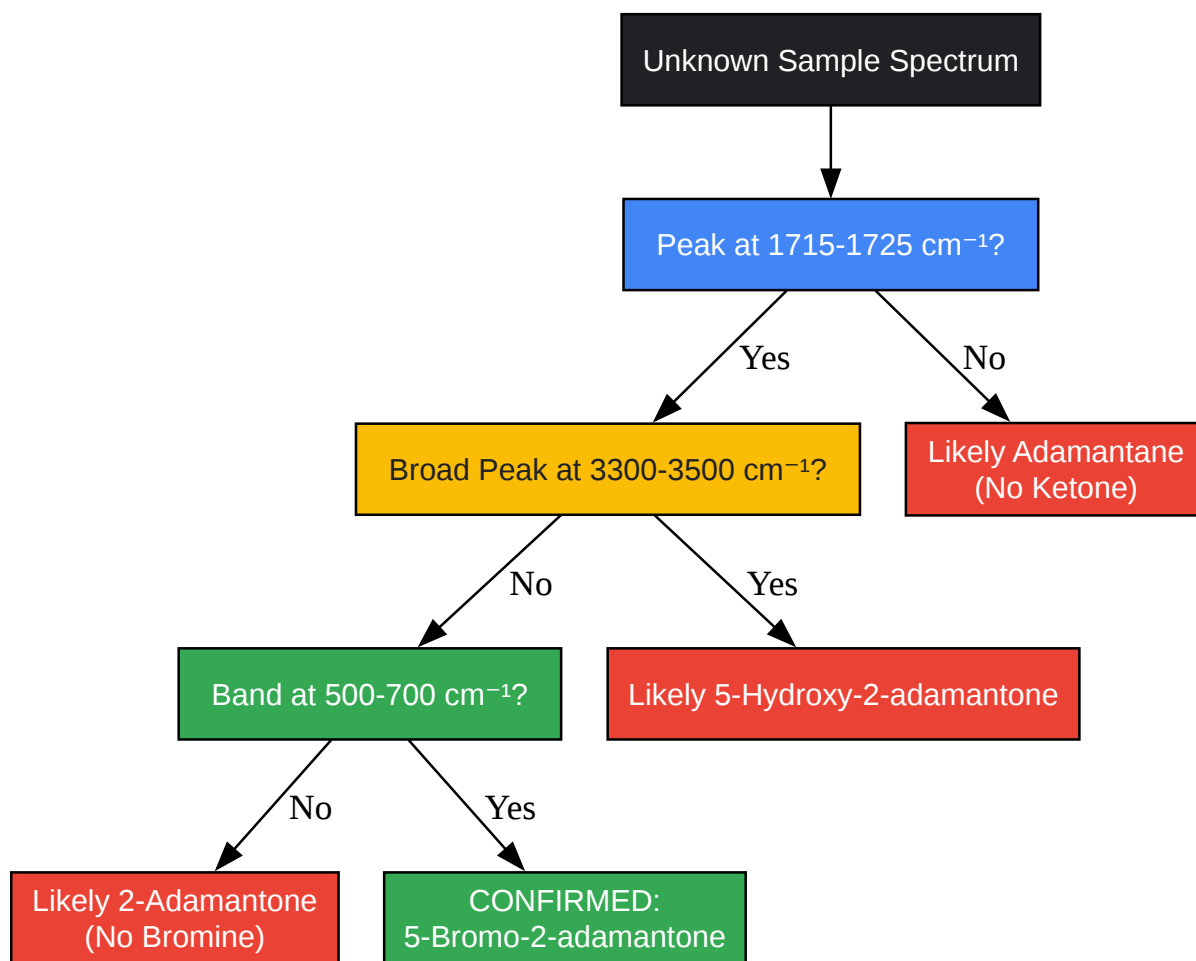
Method B: KBr Pellet - Traditional

- Grinding: Mix 2 mg sample with 200 mg dry KBr. Grind to a fine powder (particle size < 2 μm) to minimize scattering (Christiansen effect).
- Pressing: Press at 10 tons for 2 minutes to form a transparent disc.
- Validation: Ensure the baseline at 4000 cm^{-1} is >80% transmittance.

Visualizations

Analytical Decision Tree

This logic flow guides the researcher in confirming the identity of the molecule based on spectral features.

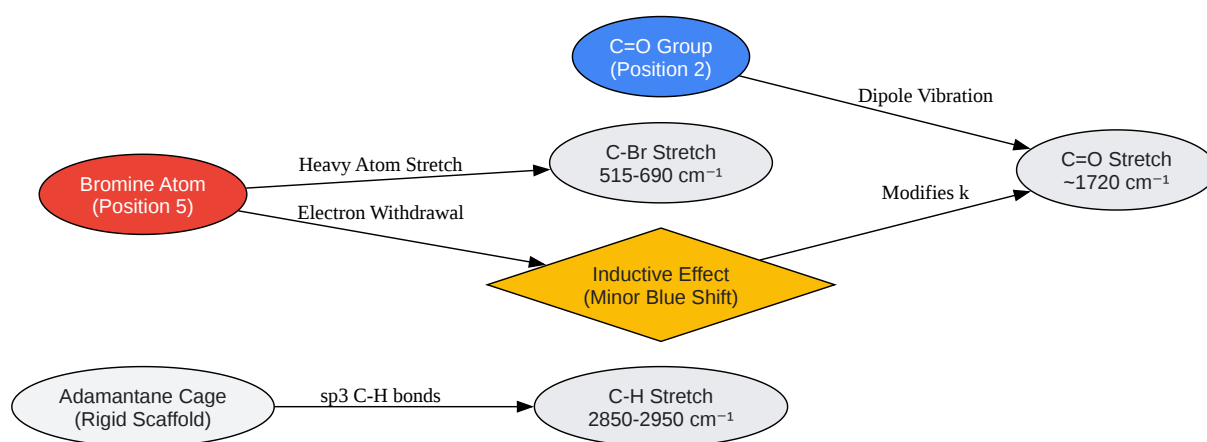


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Figure 1: Step-by-step spectral interpretation logic for adamantane derivatives.

Vibrational Causality Map

This diagram illustrates how structural features translate into specific spectral bands.[3]



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Figure 2: Correlation between molecular substructures and observed IR frequencies.

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